

An In-depth Technical Guide to 1-Pyrenesulfonic Acid: Properties, Protocols, and Applications

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Compound of Interest

Compound Name: 1-Pyrenesulfonic acid

Cat. No.: B1206722

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, experimental protocols, and key applications of **1-pyrenesulfonic acid**. This fluorescent probe is a valuable tool in various scientific disciplines, particularly in biophysical studies and materials science.

Core Chemical and Physical Properties

1-Pyrenesulfonic acid and its derivatives are characterized by the fluorescent pyrene core functionalized with a strongly acidic sulfonic acid group. This combination of a hydrophobic aromatic system and a hydrophilic moiety imparts unique properties to the molecule. The data presented below is for the acid, its hydrate, and its common sodium salt form.

Table 1: General Chemical Properties

Property	1-Pyrenesulfonic Acid	1-Pyrenesulfonic Acid Hydrate	1-Pyrenesulfonic Acid Sodium Salt
Molecular Formula	C ₁₆ H ₁₀ O ₃ S [1][2][3][4]	C ₁₆ H ₁₂ O ₄ S [5]	C ₁₆ H ₉ NaO ₃ S
Molecular Weight	282.31 g/mol [1][2][3][4]	300.3 g/mol [5]	304.30 g/mol
CAS Number	26651-23-0 [1][2][3][4]	654055-00-2 [5]	59323-54-5

Table 2: Physical Properties

Property	Value	Notes
Melting Point	125-129 °C (hydrate)[4]; 182-184 °C (anhydrous, with decomposition)[6]; 233-236 °C (sodium salt)[7]	The anhydrous acid decomposes upon melting.
Boiling Point	Decomposes before boiling.	Not applicable due to thermal instability.
pKa	~ -2.8 (estimated)	An experimental pKa value is not readily available. This estimate is based on the pKa of similar aromatic sulfonic acids like p-toluenesulfonic acid.
Appearance	Yellowish solid	

Table 3: Solubility Data (for 1-Pyrenesulfonic Acid Sodium Salt)

Solvent	Solubility	Reference
Dimethylformamide (DMF)	~10 mg/mL	[8]
Dimethyl sulfoxide (DMSO)	~10 mg/mL	[8]
Ethanol	~1 mg/mL	[8]
Phosphate-Buffered Saline (PBS, pH 7.2)	Partially soluble	[8]
Water	Soluble	The sulfonic acid group imparts water solubility.

Table 4: Spectroscopic Properties (for 1-Pyrenesulfonic Acid Sodium Salt)

Property	Wavelength (nm)	Notes	Reference
UV-Vis Absorption Maxima (λ_{max})	233, 243, 245, 266, 277, 316, 329, 375	In solution.	[8]
Fluorescence Excitation Maximum (λ_{ex})	346	In solution.	[8]
Fluorescence Emission Maximum (λ_{em})	376	In methanol.	[7]

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and analysis of **1-pyrenesulfonic acid**, as well as a general protocol for its application in fluorescence quenching assays.

Synthesis of 1-Pyrenesulfonic Acid

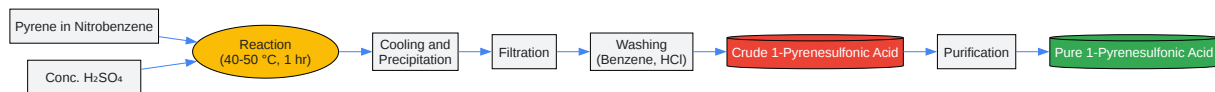
The synthesis of **1-pyrenesulfonic acid** is achieved through the electrophilic sulfonation of pyrene.

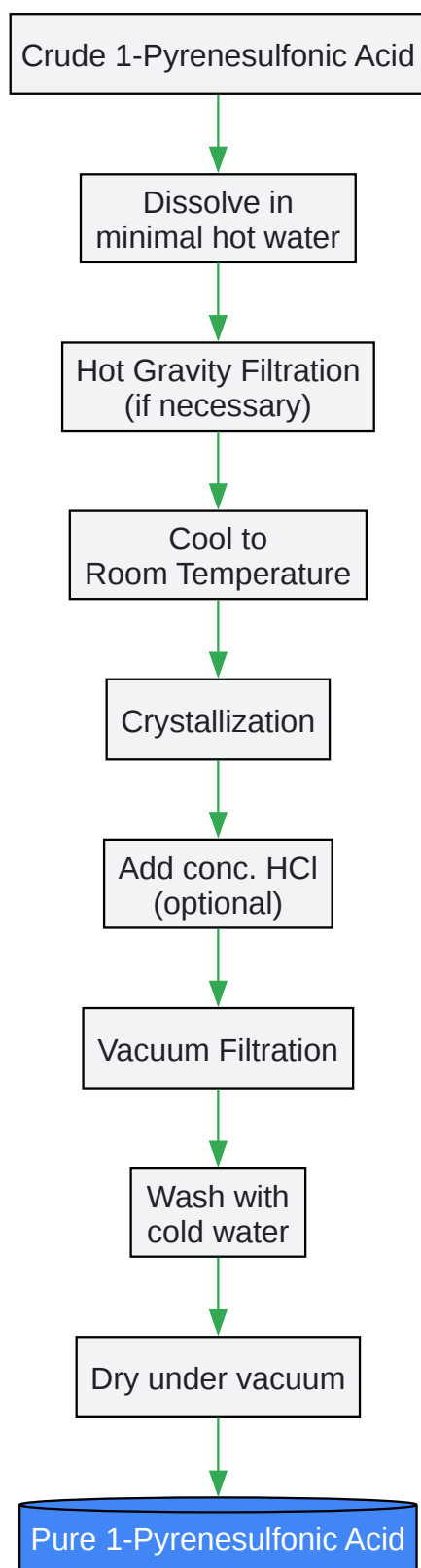
Materials:

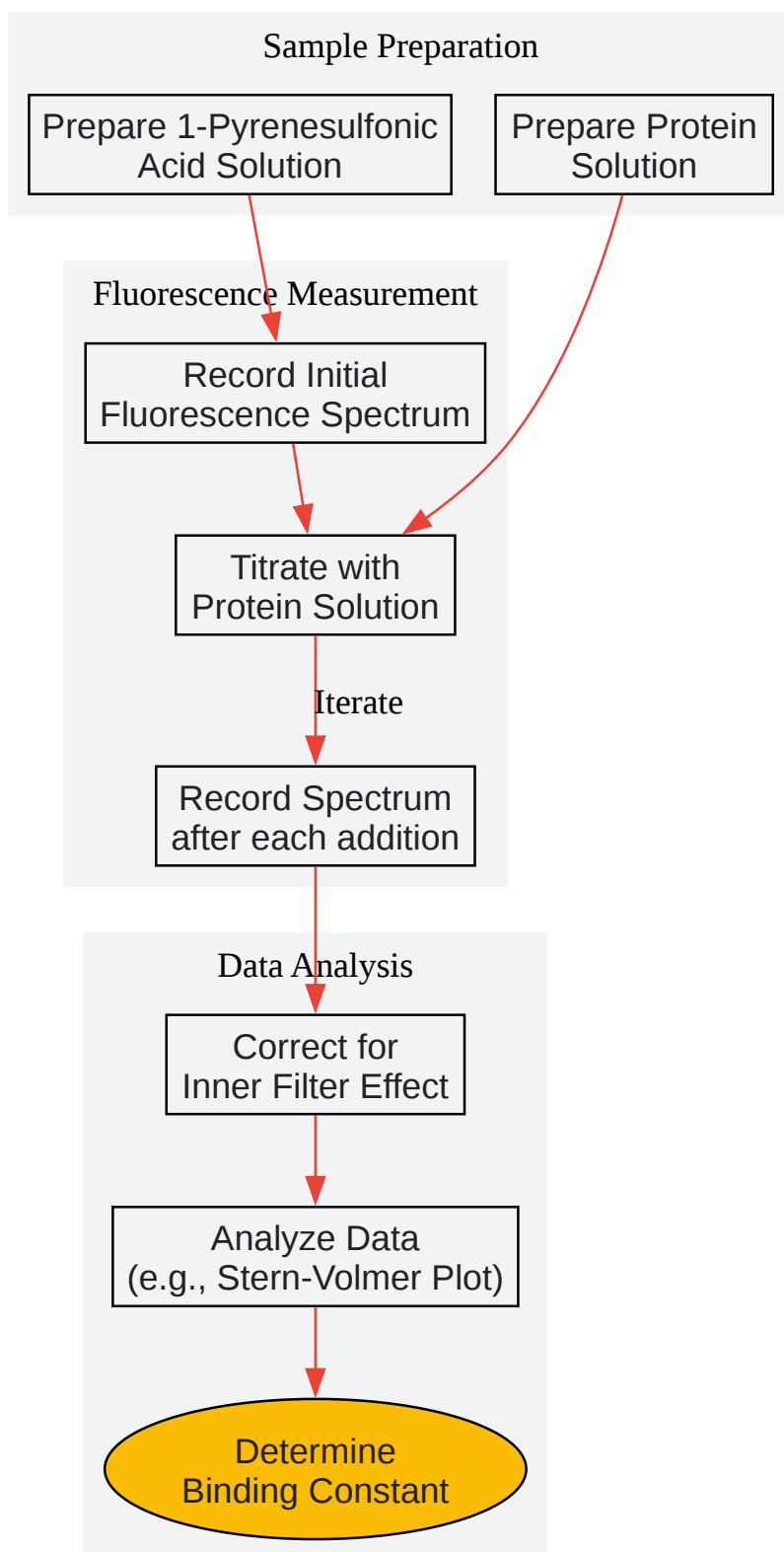
- Pyrene
- Concentrated sulfuric acid (98%)
- Nitrobenzene
- Benzene
- Concentrated hydrochloric acid
- Ice

Procedure:[6]

- In a fume hood, dissolve 5 g of pyrene in 10-20 mL of nitrobenzene with stirring.
- Slowly add 4 mL of concentrated sulfuric acid to the pyrene solution.
- Heat the mixture to 40-50 °C and stir for 1 hour.
- Cool the reaction mixture in an ice bath to precipitate the product.
- Filter the crude **1-pyrenesulfonic acid** and wash the solid with benzene.
- Further wash the solid with concentrated hydrochloric acid to remove any remaining impurities.
- The crude acid can be purified by recrystallization.







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